

# Essential Safety and Logistical Information for Handling Methiocarb Sulfoxide-d3

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Compound of Interest		
Compound Name:	Methiocarb sulfoxide-d3	
Cat. No.:	B15556200	Get Quote

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This document provides immediate, essential guidance for the safe use of **Methiocarb sulfoxide-d3**, a deuterium-labeled analog of a methiocarb metabolite. Adherence to these procedures is critical to minimize exposure risks and ensure a safe laboratory environment.

Chemical Profile and Hazards:

**Methiocarb sulfoxide-d3** is a research chemical, and while a specific Safety Data Sheet (SDS) for the deuterated form was not identified, extensive data for the parent compound, Methiocarb, and its sulfoxide metabolite are available. Methiocarb and its derivatives are classified as having high acute toxicity if swallowed and are very toxic to aquatic life with long-lasting effects.[1][2] The primary hazard associated with Methiocarb is its action as a cholinesterase inhibitor, which can lead to a range of symptoms from mild to severe upon exposure.[3][4]

Hazard Identification:



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed[1][2]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life[1][2]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects[1][2]

## **Personal Protective Equipment (PPE)**

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table outlines the minimum required PPE for handling **Methiocarb sulfoxide-d3**.



Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended.[5] Always wear unlined, elbow-length gloves.[5] Inspect gloves for tears or punctures before each use. Wash the exterior of gloves before removal.
Eyes/Face	Safety glasses with side shields or goggles and a face shield	Use chemical safety goggles and a face shield, especially when there is a risk of splashing or aerosol generation.[6]
Body	Laboratory coat or chemical- resistant apron	A lab coat should be worn at all times. When handling larger quantities or when there is a significant risk of splashing, a chemical-resistant apron that extends from the neck to at least the knees should be worn over the lab coat.[5]
Respiratory	Use in a well-ventilated area. Respirator may be required.	Work should be conducted in a certified chemical fume hood. [7] If engineering controls are not sufficient, a NIOSH-approved respirator may be necessary.[7]
Feet	Closed-toe shoes	Leather or canvas shoes are not appropriate. Chemical-resistant boots are recommended, with pant legs worn over the boots.[5][8]



## **Operational Plan: Handling and Storage**

### Handling:

- Engineering Controls: All work with Methiocarb sulfoxide-d3 should be performed in a well-ventilated laboratory, preferably within a certified chemical fume hood to minimize inhalation exposure.
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing.[7] Do not eat, drink, or smoke in areas where the chemical is handled.[1] Wash hands thoroughly after handling.[1] Avoid the formation of dust and aerosols.[7]
- Spill Procedures: In the event of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection.[7] Absorb the spill with an inert material (e.g., vermiculite, sand) and collect it in a sealed container for disposal. Do not allow the substance to enter drains or waterways.[7]

### Storage:

- Conditions: Store in a cool, dry, and well-ventilated area.[1][7] Keep containers tightly closed when not in use.[1]
- Security: Store in a locked cabinet or a restricted-access area to prevent unauthorized access.[1]
- Incompatibilities: Keep away from strong oxidizing agents.

### **Emergency Procedures: First Aid**

Immediate and appropriate first aid is critical in the event of exposure.



Exposure Route	First Aid Measures
Ingestion	If swallowed, call a poison control center or doctor immediately.[1] Rinse mouth with water. [7] Do not induce vomiting.[9]
Inhalation	Move the person to fresh air.[9] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing.  Wash the affected area with soap and plenty of water for at least 15 minutes.[9] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

## **Disposal Plan**

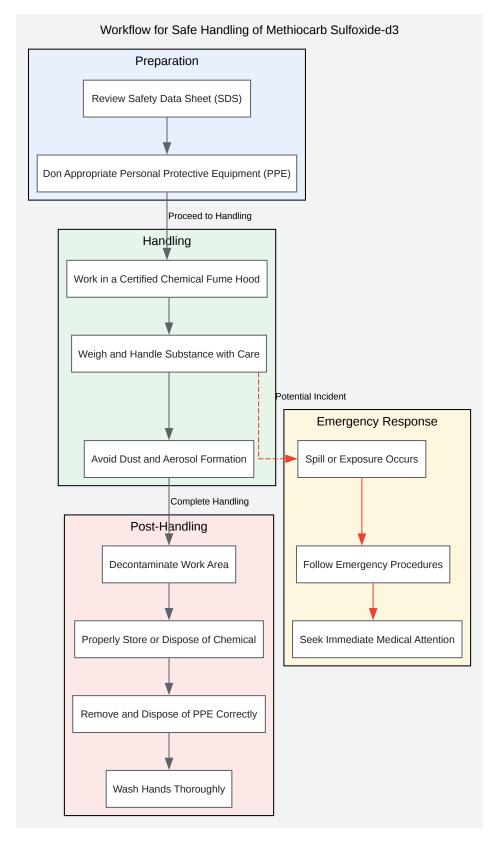
Proper disposal of **Methiocarb sulfoxide-d3** and its containers is crucial to prevent environmental contamination.

- Waste Characterization: This material must be disposed of as hazardous waste.
- Disposal Method: Contact a licensed professional waste disposal service to dispose of this
  material. The recommended method is to dissolve or mix the material with a combustible
  solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[7]
- Container Disposal: Dispose of the container as unused product. Do not reuse empty containers.
- Environmental Precautions: Avoid release to the environment.[1] This substance is very toxic to aquatic organisms and can cause long-term adverse effects in the aquatic environment.





# Workflow for Safe Handling of Methiocarb Sulfoxided3



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Caption: A workflow diagram illustrating the key steps for the safe handling of **Methiocarb sulfoxide-d3**, from preparation to emergency response.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Methiocarb Sulfoxide-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556200#personal-protective-equipment-for-handling-methiocarb-sulfoxide-d3]

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